

cross-validation of Piperidine-MO-1 binding to [Target]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Piperidine-MO-1

CAS No.: 871351-61-0

Cat. No.: B10800168

[Get Quote](#)

Sources

- 1. 化合物 Piperidine-MO-1[T12483]TargetMol 品牌:TargetMol 美国 - ChemicalBook [m.chemicalbook.com]
- 2. BindingDB BDBM50155565 ChEMBL185775::Piperidine-1-carboxylic acid [4-methyl-3-(4-pyridin-3-yl-pyrimidin-2-ylamino)-phenyl]-amide [bindingdb.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Synthesis of Aminoethyl-Substituted Piperidine Derivatives as σ_1 Receptor Ligands with Antiproliferative Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery and computational studies of piperidine/piperazine-based compounds endowed with sigma receptor affinity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Improving selectivity preserving affinity: new piperidine-4-carboxamide derivatives as effective sigma-1-ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [cross-validation of Piperidine-MO-1 binding to [Target]]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b10800168/docs#cross-validation-of-piperidine-mo-1-binding-to-target\]](https://www.benchchem.com/product/b10800168/docs#cross-validation-of-piperidine-mo-1-binding-to-target)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)